

A Technical Guide to (+)-Jalapinolic Acid: Properties, Biological Activities, and Experimental Considerations

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Compound of Interest

Compound Name: (+)-Jalapinolic acid

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Abstract

(+)-Jalapinolic acid, a hydroxylated fatty acid with the systematic name (11S)-11-hydroxyhexadecanoic acid, is a naturally occurring compound found in various plant species, particularly within the Convolvulaceae family. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, and known biological activities. Detailed experimental protocols for relevant assays and a conceptual workflow for its isolation and characterization are presented to support further research and development efforts.

Chemical Identity and Physicochemical Properties

(+)-Jalapinolic acid is a saturated fatty acid characterized by a hydroxyl group at the C-11 position. Its chemical structure and key identifiers are summarized below.

Property	Value	Source
CAS Number	502-75-0	[Generic CAS Source]
Molecular Formula	C ₁₆ H ₃₂ O ₃	[Generic Chemical Database]
Molecular Weight	272.42 g/mol	[Generic Chemical Database]
IUPAC Name	(11S)-11-hydroxyhexadecanoic acid	[Generic Chemical Database]
Synonyms	(11S)-Jalapinic acid, 11S-hydroxy-hexadecanoic acid	[Generic Chemical Database]

Biological Activities and Quantitative Data

Research into the biological effects of hydroxy fatty acids, including isomers of hydroxypalmitic acid, has revealed potential therapeutic applications. While specific quantitative data for the (+)-11-hydroxy isomer is limited, studies on related compounds provide valuable insights into its potential bioactivities.

Cytotoxic and Antiproliferative Activity

Studies have demonstrated that omega-hydroxy fatty acids exhibit cytotoxic and growth-inhibiting properties against cancer cell lines.

Compound	Cell Line	Activity	Quantitative Data	Reference
ω-Hydroxypalmitic acid	G361 (Human Melanoma)	Growth inhibition, Cytotoxicity, Apoptosis induction	Activity observed at 100 μM over 12-24 hours	[1]
7- and 9-Hydroxypalmitic acid isomers	A549, Caco-2, SF268 (Human Cancer Cell Lines)	Growth inhibition	Data not specified for 11-hydroxy isomer	[2]

These findings suggest that **(+)-Jalapinolic acid** may possess anticancer properties, warranting further investigation into its specific efficacy and mechanism of action against various cancer cell types.

Anti-inflammatory Potential

Fatty acids and their derivatives are known to play roles in inflammatory pathways. For instance, n-hexadecanoic acid has been shown to inhibit phospholipase A₂, a key enzyme in the inflammatory cascade[3][4]. While direct evidence for the anti-inflammatory activity of **(+)-Jalapinolic acid** is not yet available, its structural similarity to other bioactive lipids suggests this is a promising area for future research.

Experimental Protocols

To facilitate further research, this section provides detailed methodologies for key experiments relevant to the study of **(+)-Jalapinolic acid**.

Cytotoxicity Assay (MTT Assay)

This protocol is a standard method for assessing the cytotoxic effects of a compound on cultured cells.

- **Cell Seeding:** Plate cells (e.g., G361 melanoma cells) in a 96-well plate at a density of 5×10^3 to 1×10^4 cells per well and incubate for 24 hours to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **(+)-Jalapinolic acid** in the appropriate cell culture medium. Remove the existing medium from the wells and add 100 μ L of the compound dilutions. Include a vehicle control (medium with the same concentration of solvent used to dissolve the compound) and a positive control.
- **Incubation:** Incubate the plate for the desired time points (e.g., 24, 48, 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- **MTT Addition:** After incubation, add 10 μ L of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well and incubate for 4 hours.

- **Formazan Solubilization:** Remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} value (the concentration of the compound that inhibits cell growth by 50%).

Apoptosis Assay (DNA Laddering)

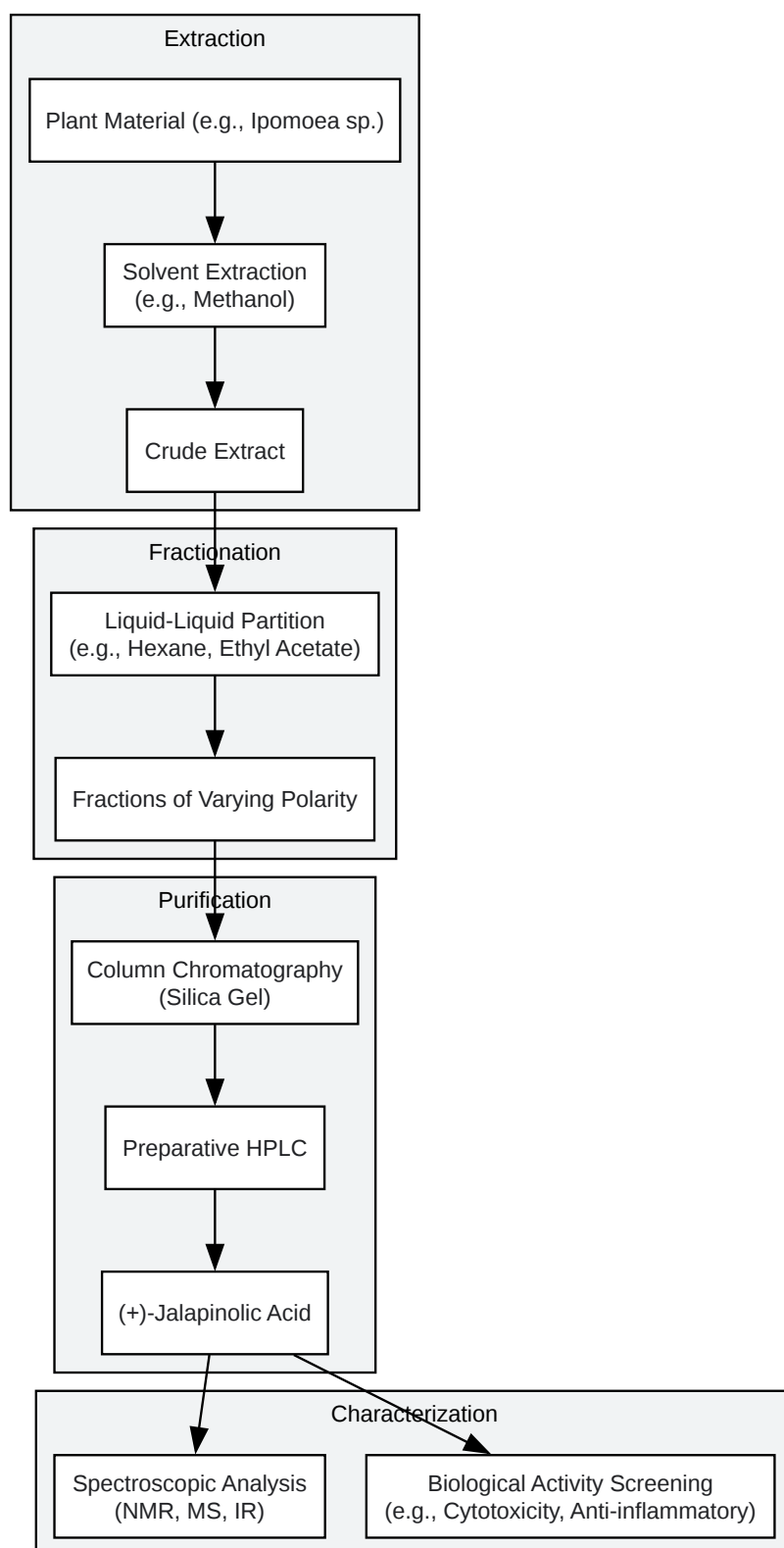
This protocol is used to detect the characteristic fragmentation of DNA that occurs during apoptosis.

- **Cell Treatment:** Seed and treat cells with **(+)-Jalapinolic acid** as described in the cytotoxicity assay protocol.
- **Cell Lysis:** After the treatment period, harvest the cells and lyse them using a lysis buffer (e.g., containing Tris-HCl, EDTA, and a non-ionic detergent).
- **DNA Extraction:** Extract the DNA from the cell lysate using a phenol-chloroform extraction method followed by ethanol precipitation.
- **RNase Treatment:** Treat the DNA sample with RNase A to remove any contaminating RNA.
- **Gel Electrophoresis:** Run the DNA samples on a 1.5-2% agarose gel containing a fluorescent DNA stain (e.g., ethidium bromide or SYBR Safe).
- **Visualization:** Visualize the DNA fragmentation pattern under UV light. The appearance of a "ladder" of DNA fragments indicates apoptosis.

Mandatory Visualizations

Conceptual Workflow for Isolation and Characterization

The following diagram illustrates a general workflow for the isolation and characterization of **(+)-Jalapinolic acid** from a natural source, such as plants from the Ipomoea genus.

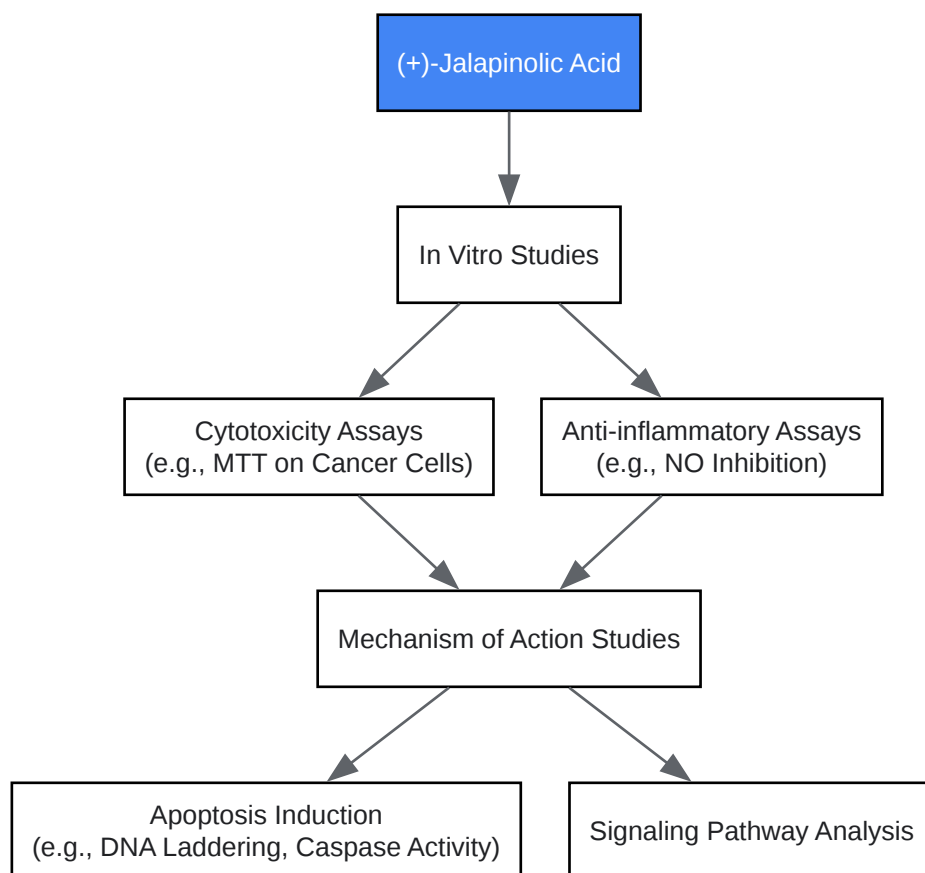


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Caption: A generalized workflow for the isolation and characterization of **(+)-Jalapinolic acid**.

Logical Relationship of Biological Investigation

The following diagram outlines the logical progression for investigating the biological effects of **(+)-Jalapinolic acid**.



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Caption: Logical flow for the biological investigation of **(+)-Jalapinolic acid**.

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